

An In-depth Technical Guide to 1,2-Bis(2-cyanoethoxy)ethane

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Compound of Interest

Compound Name: 1,2-Bis(2-cyanoethoxy)ethane

Cat. No.: B1360052

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Abstract

1,2-Bis(2-cyanoethoxy)ethane, a dinitrile compound, has emerged as a critical component in the advancement of high-energy-density lithium-ion batteries. This technical guide provides a comprehensive review of the existing literature on **1,2-Bis(2-cyanoethoxy)ethane**, detailing its chemical and physical properties, synthesis protocols, and its primary application as a high-voltage electrolyte additive. The document summarizes key quantitative performance data, outlines experimental methodologies, and presents visual diagrams of its synthesis and proposed mechanism of action in electrochemical systems. While its utility in materials science is well-documented, a thorough literature review reveals no current applications in drug development or biological signaling pathways.

Introduction

1,2-Bis(2-cyanoethoxy)ethane, also known by its synonyms Ethylene Glycol Bis(propionitrile) Ether, 3,3'-(Ethylenedioxy)dipropionitrile, and often abbreviated as DENE or EGBE in literature, is an organic compound with the chemical formula $C_8H_{12}N_2O_2$. Its molecular structure, characterized by a flexible ethylene glycol diether core and terminal cyano groups, imparts unique properties that are highly advantageous for electrochemical applications. The primary focus of current research is its role as a functional additive in the electrolytes of high-voltage lithium-ion batteries, where it contributes to enhanced stability and performance.

Chemical and Physical Properties

1,2-Bis(2-cyanoethoxy)ethane is typically a white crystalline solid or a colorless to light yellow liquid, depending on its purity and the ambient temperature.^[1] Key physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of **1,2-Bis(2-cyanoethoxy)ethane**

Property	Value	Reference(s)
CAS Number	3386-87-6	[1]
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂	[1]
Molecular Weight	168.19 g/mol	[1]
Appearance	White crystal or colorless to light yellow liquid	[1]
Purity	≥97.0% (by Gas Chromatography)	[2]
Synonyms	3,3'- (Ethylenedioxy)dipropionitrile, Ethylene Glycol Bis(2-cyanoethyl) Ether, DENE, EGBE	[2]

Synthesis and Experimental Protocols

The synthesis of **1,2-Bis(2-cyanoethoxy)ethane** is typically achieved through a cyanoethylation reaction of ethylene glycol with acrylonitrile. A detailed experimental protocol has been described in the patent literature.

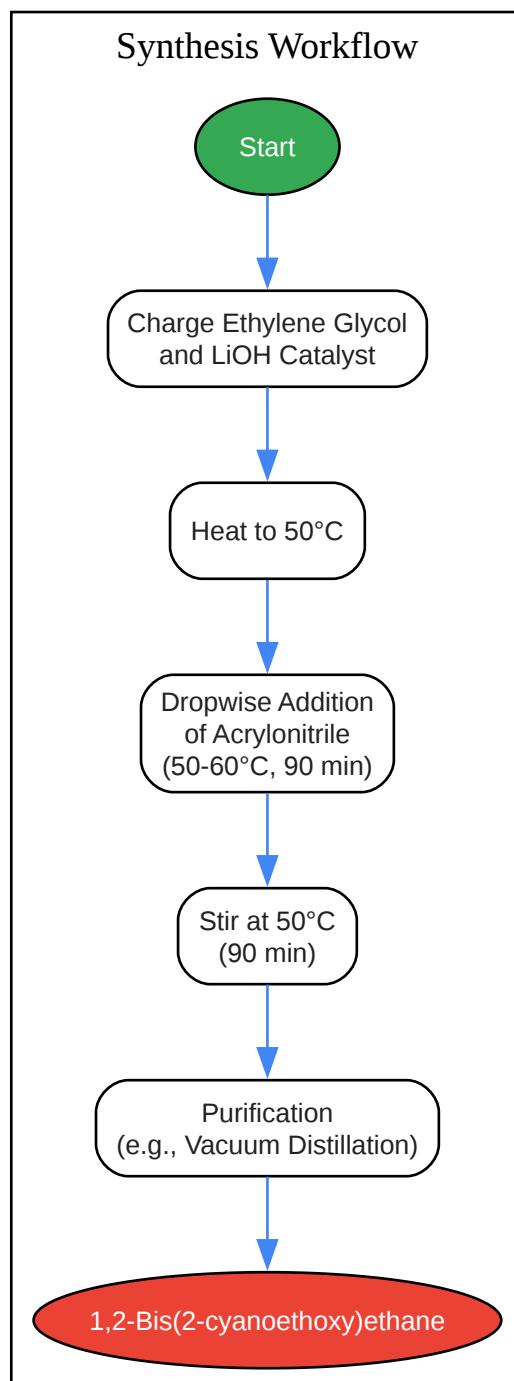
Synthesis of **1,2-Bis(2-cyanoethoxy)ethane**

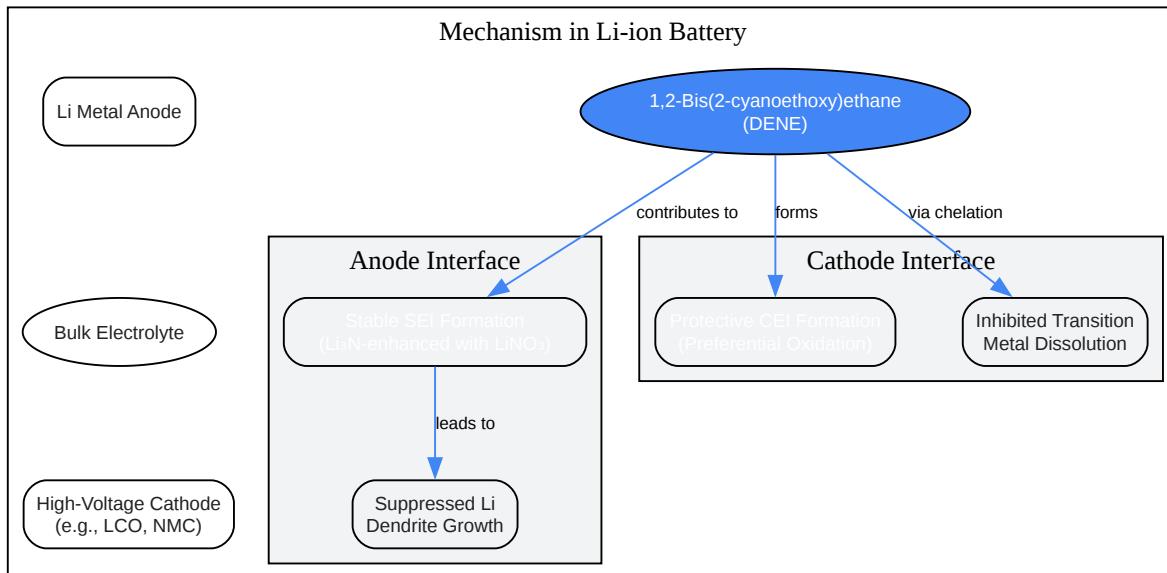
A common synthetic route involves the base-catalyzed Michael addition of ethylene glycol to acrylonitrile.

Experimental Protocol:

- Materials: Ethylene glycol, acrylonitrile, anhydrous lithium hydroxide (catalyst).
- Procedure:
 - Into a 1-liter, 3-necked round-bottomed flask equipped with a thermometer, pressure-equalizing dropping funnel, reflux condenser, and magnetic stir bar, place 186 g (3.0 moles) of ethylene glycol and 1 g of anhydrous lithium hydroxide.
 - Warm the solution to 50°C with agitation.
 - Add 397.5 g (7.5 moles) of acrylonitrile dropwise over a period of 90 minutes, maintaining the temperature between 50 and 60°C.
 - After the addition is complete, continue stirring the reaction mixture for an additional 90 minutes at 50°C to ensure the completion of the cyanoethylation.
 - The crude product can then be purified by distillation under reduced pressure.

The following diagram illustrates the workflow for the synthesis of **1,2-Bis(2-cyanoethoxy)ethane**.





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References

- 1. High-voltage lithium-metal batteries enabled by ethylene glycol bis(propionitrile) ether-LiNO₃ synergistic additives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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